

3-Bromo-5-iodopyridine molecular weight and formula

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Compound of Interest

Compound Name: 3-Bromo-5-iodopyridine

Cat. No.: B183754

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A Technical Overview of 3-Bromo-5-iodopyridine

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical summary of the key physicochemical properties of **3-Bromo-5-iodopyridine**, a heterocyclic building block utilized in the synthesis of pharmaceuticals and agrochemicals.[1] Its halogenated pyridine structure is key to its reactivity and utility as an intermediate in the development of biologically active molecules.[2]

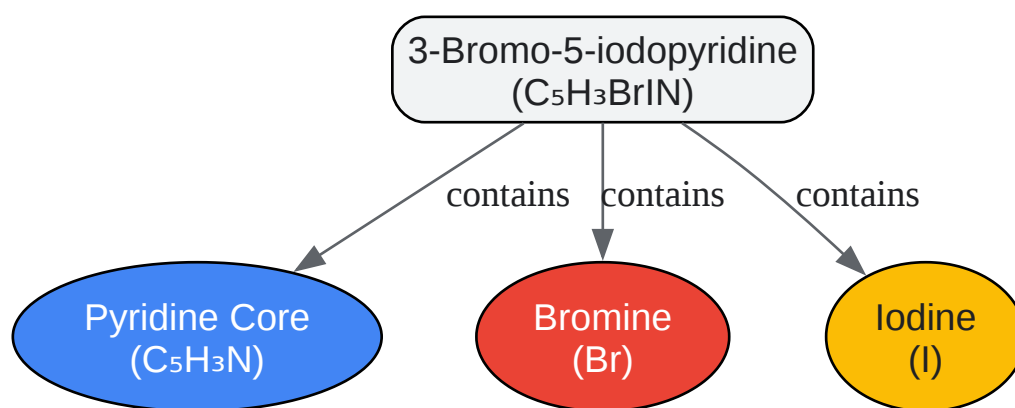
Physicochemical Properties

The quantitative properties of **3-Bromo-5-iodopyridine** are summarized in the table below. This data is essential for reaction planning, analytical method development, and chemical safety assessments.

Property	Value	Source
Molecular Formula	C ₅ H ₃ BrIN	[1][2][3][4]
Molecular Weight	283.89 g/mol	[2][3][4][5]
CAS Number	233770-01-9	[1][4][5]
Appearance	White to off-white powder/crystal	[2][5]
Melting Point	127-131 °C	[5][6]
Purity	≥94-98%	[2][7]
SMILES	C1=C(C=NC=C1I)Br	[3]
InChI Key	AOOZLVWDZUPEHT-UHFFFAOYSA-N	[3][6]

Molecular Structure and Composition

The molecular formula C₅H₃BrIN indicates a pyridine ring substituted with one bromine atom and one iodine atom. The diagram below illustrates the elemental composition of the molecule.



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Caption: Elemental composition of **3-Bromo-5-iodopyridine**.

Experimental Protocols

Detailed, step-by-step experimental protocols for the synthesis or analysis of **3-Bromo-5-iodopyridine** are not extensively detailed in the publicly available literature searched.

However, a general synthesis procedure is noted, starting from 3,5-dibromopyridine dissolved in anhydrous tetrahydrofuran.[5] For specific applications, researchers would typically develop and validate their own protocols based on established methods in synthetic organic chemistry and analytical science. This compound serves as a reactant in the synthesis of chiral 4,4'-Bipyridines.[5]

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